

Difenpiramide: Basic Information for Researchers

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Compound Focus: Difenpiramide

CAS No.: 51484-40-3

Cat. No.: S526059

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For your technical records, here is the key physicochemical data for **Difenpiramide** (CAS No. 51484-40-3) found in the literature.

Property	Value / Description
IUPAC Name	2-{{[1,1'-biphenyl]-4-yl}}-N-(pyridin-2-yl)acetamide [1] [2]
Molecular Formula	C ₁₉ H ₁₆ N ₂ O [1] [2]
Molecular Weight	288.35 g/mol [2]
CAS Number	51484-40-3 [1] [2]
Appearance	Light brown to brown solid powder [1]
Category	Non-steroidal anti-inflammatory drug (NSAID) with anti-inflammatory, analgesic, antipyretic, and uricosuric properties [1]
Reported Purity	≥98% (from a commercial supplier for research use) [1]

Suggested Methods for Purity Assessment

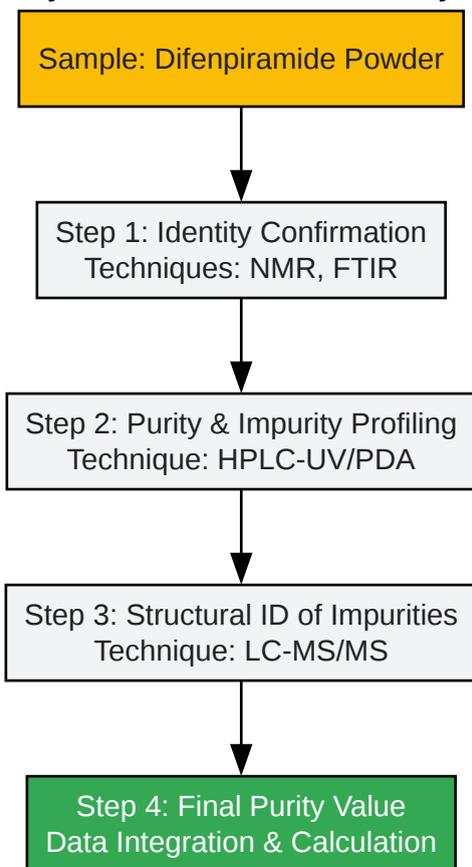
Since explicit methods for **Difenpiramide** are not available, the following table outlines standard techniques that can be applied based on its chemical properties.

Method	Application in Purity Assessment	Note
High-Performance Liquid Chromatography (HPLC)	Primary method for quantifying the main compound and related impurities.	The method would need development and validation.
Mass Spectrometry (MS)	Confirm molecular identity and detect impurities using techniques like LC-MS. [3]	Coupled with HPLC for separation and detection.
Nuclear Magnetic Resonance (NMR)	Structural confirmation and detection of isomeric impurities. [4]	
Melting Point Analysis	A sharp melting point indicates a pure compound; a depressed or broad range suggests impurities. [4]	Simple, but not specific.

Workflow for Purity Analysis

For a comprehensive analysis, you can follow a workflow that integrates these techniques, moving from general confirmation to specific quantification. Below is a suggested process.

Diagram: Analytical Workflow for Purity Assessment



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FAQs and Troubleshooting

Q1: The HPLC analysis of my Difenpiramide sample shows peak splitting or shoulders. What could be the cause? This often indicates the presence of impurities or a co-eluting compound.

- **Check the mobile phase:** Ensure the solvent mixture is appropriate. Try adjusting the gradient program (e.g., a shallower gradient) to achieve better separation.
- **Consider sample degradation: Difenpiramide** may degrade under certain conditions (e.g., light, heat). Prepare a fresh sample solution and analyze it immediately. Protect the sample from light during storage and analysis [1].
- **Verify the column:** The HPLC column might be degraded or not suitable. Test the column performance with a standard mixture.

Q2: The measured melting point of my compound is lower and broader than expected. How should I proceed? A depressed and broad melting point is a classic sign of impurity.

- **Purify the sample:** Recrystallize the solid from a suitable solvent system to remove soluble impurities.
- **Confirm identity:** Use a technique like NMR to verify that the sample is indeed **Difenpiramide** and not a different compound or a salt form.

Q3: What is the best way to prepare a stock solution of Difenpiramide for my assays? Based on one supplier's data, **Difenpiramide** has low water solubility but is highly soluble in DMSO [1].

- **Primary solvent:** DMSO is recommended. A typical stock concentration could be 100 mg/mL (~346.8 mM) [1].
- **For in vivo studies:** The stock solution in DMSO must be further diluted in a suitable vehicle for animal administration. One referenced protocol uses a mixture of DMSO, Tween 80, and saline (10:5:85 ratio) [1].

Key Takeaways

- **Existing data is limited** to basic physicochemical properties and solubility for **Difenpiramide** [1] [2].
- **Purity assessment methods will require development** by adapting standard chromatographic and spectroscopic techniques.
- **Stability is a key factor;** protect the compound from light during storage and analysis based on supplier recommendations [1].

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